

In-Depth Technical Guide to the Chemical Safety of (4-Phenylbutyl)phosphonic Acid

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Compound of Interest

Compound Name: (4-Phenylbutyl)phosphonic acid

Cat. No.: B193175

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical safety data for **(4-Phenylbutyl)phosphonic acid** (CAS No. 46348-61-2), a compound of interest in various research and development applications. The following sections detail its hazardous properties, physical characteristics, and the available, albeit limited, experimental context for its safety assessment.

Chemical Identification and Physical Properties

(4-Phenylbutyl)phosphonic acid is a white to off-white powder. Key identification and physical data are summarized in the table below.

Property	Value	Source
CAS Number	46348-61-2	[1] [2] [3]
Molecular Formula	C ₁₀ H ₁₅ O ₃ P	[1] [2] [3]
Molecular Weight	214.20 g/mol	[1] [2] [3]
Appearance	Powder	
Melting Point	92-93 °C	
Storage Temperature	Room Temperature	

Hazard Classification and Safety Precautions

(4-Phenylbutyl)phosphonic acid is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are related to its irritant properties.

Signal Word: Danger

GHS Hazard Statements

Code	Statement
H315	Causes skin irritation.
H318	Causes serious eye damage.
H335	May cause respiratory irritation.

GHS Precautionary Statements

A comprehensive list of precautionary statements is provided to ensure safe handling and emergency response.

Code	Statement
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.
P264	Wash skin thoroughly after handling.
P271	Use only outdoors or in a well-ventilated area.
P280	Wear protective gloves/eye protection/face protection.
P302+P352	IF ON SKIN: Wash with plenty of water.
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
P310	Immediately call a POISON CENTER/doctor.
P312	Call a POISON CENTER/doctor if you feel unwell.
P332+P313	If skin irritation occurs: Get medical advice/attention.
P362	Take off contaminated clothing and wash before reuse.
P403+P233	Store in a well-ventilated place. Keep container tightly closed.
P405	Store locked up.
P501	Dispose of contents/container in accordance with local/regional/national/international regulations.

Toxicological Data

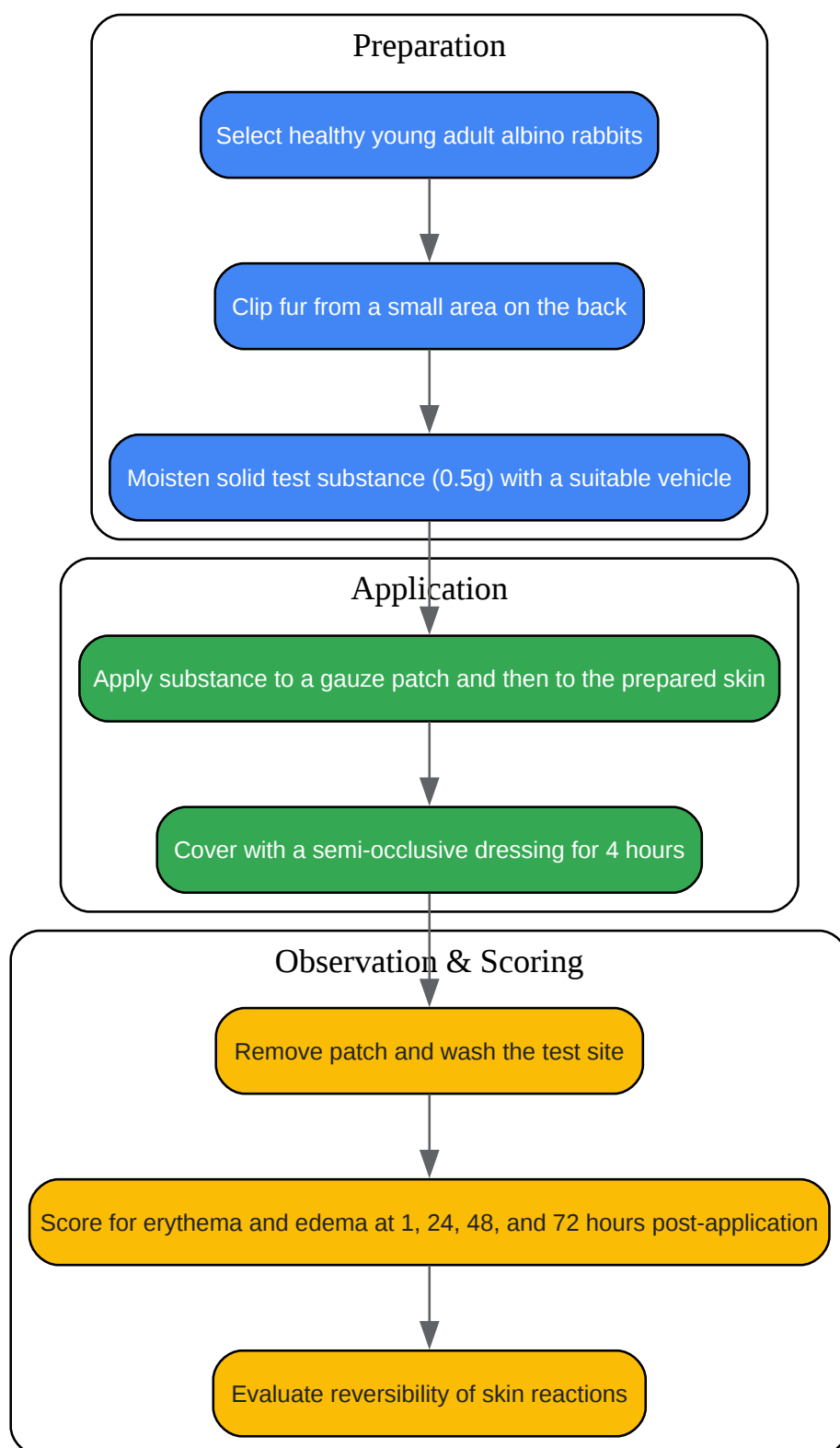
Currently, specific quantitative toxicological data for **(4-Phenylbutyl)phosphonic acid**, such as LD50 (oral, dermal) or LC50 (inhalation) values, are not readily available in the public domain. The hazard classifications are based on general assessments for substances with similar properties.

Experimental Protocols for Hazard Assessment

While specific experimental reports for **(4-Phenylbutyl)phosphonic acid** were not found, the hazard classifications imply that standard methodologies, such as those established by the Organisation for Economic Co-operation and Development (OECD), would be employed for assessment. The following sections describe the principles of these standard tests.

Skin Irritation Testing (based on OECD Guideline 404)

The "Causes skin irritation" (H315) classification suggests that the substance has been evaluated for its potential to cause reversible inflammatory changes to the skin.

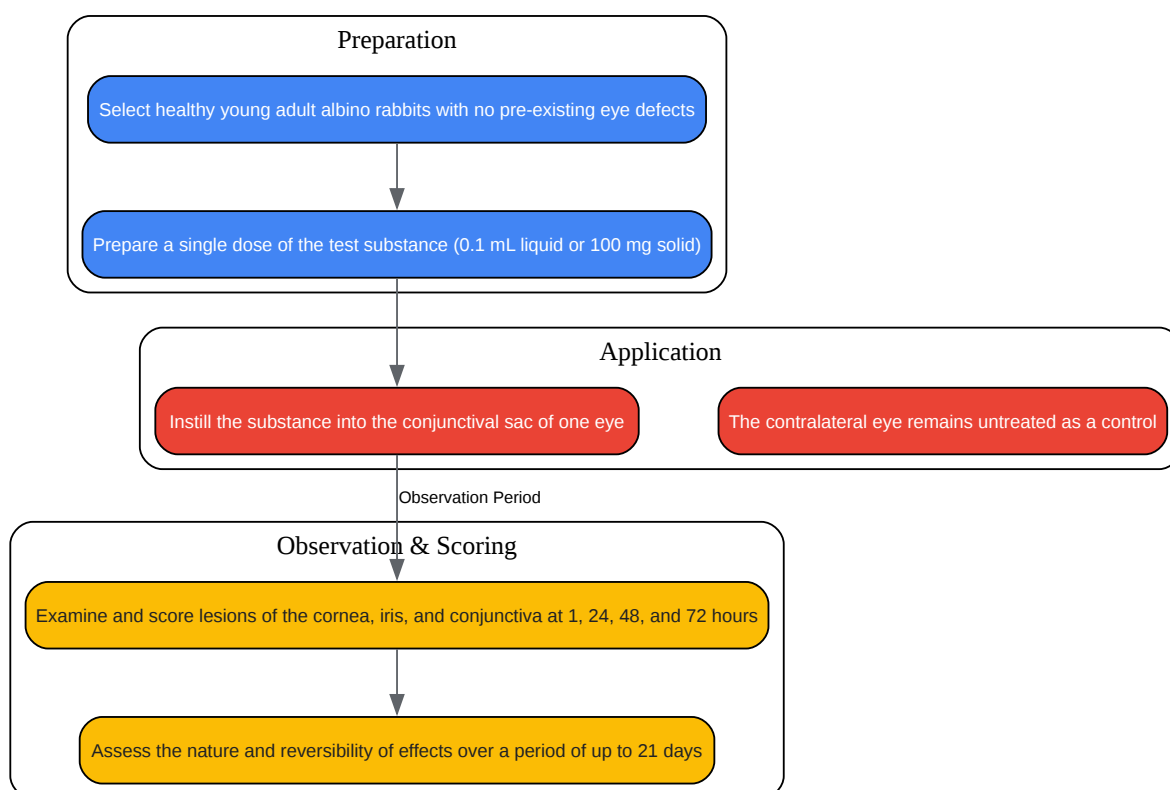


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Diagram 1: Generalized workflow for an in vivo skin irritation test.

Serious Eye Damage Testing (based on OECD Guideline 405)

The classification "Causes serious eye damage" (H318) indicates that the substance has the potential to cause tissue damage in the eye, or serious physical decay of vision, which is not fully reversible within 21 days.

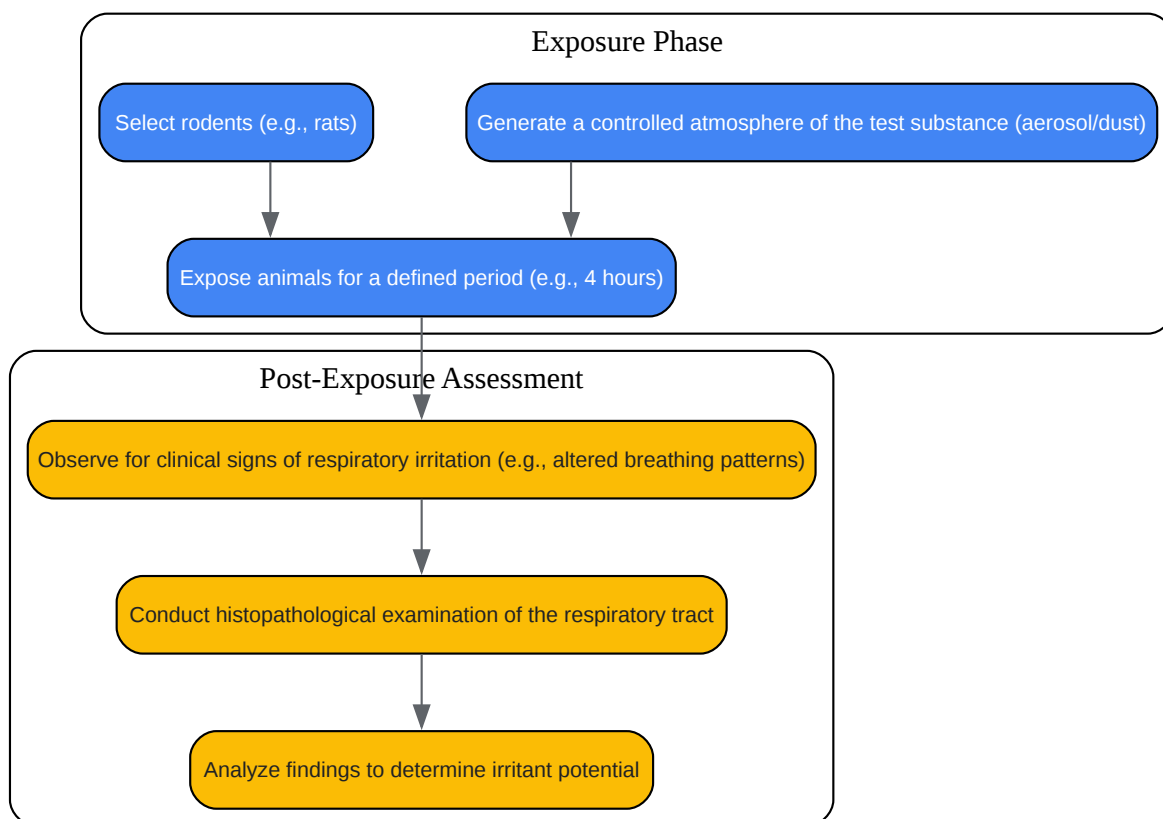


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Diagram 2: Generalized workflow for an in vivo eye irritation/damage test.

Respiratory Irritation Testing

The "May cause respiratory irritation" (H335) classification is often based on a combination of evidence, including chemical properties, data from similar substances, and sometimes specific animal studies. A common approach involves whole-body or nose-only inhalation exposure studies in rodents.



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Diagram 3: Conceptual workflow for assessing respiratory irritation.

Signaling Pathways

Information regarding the specific signaling pathways activated by **(4-Phenylbutyl)phosphonic acid** leading to irritation is not currently available in the reviewed

literature. For many chemical irritants, the initial events involve the activation of sensory nerve endings in the exposed tissue, leading to the release of neuropeptides and the initiation of an inflammatory cascade. Further research would be required to elucidate the precise molecular mechanisms for this compound.

Conclusion

(4-Phenylbutyl)phosphonic acid is a hazardous chemical that requires careful handling due to its potential to cause skin irritation, serious eye damage, and respiratory irritation. While detailed toxicological studies and specific experimental protocols for this compound are not widely published, adherence to the GHS precautionary statements and standard laboratory safety practices is essential to minimize risk. Researchers and drug development professionals should use this information to conduct thorough risk assessments before handling this compound.

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